Comparative Guide to the Structure-Activity Relationship of 2-Aminopyridine Derivatives

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Compound of Interest

Compound Name:	*2-Aminopyridine*
CAS No.:	*24843-39-8*
Cat. No.:	*B7761127*

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The **2-aminopyridine** scaffold is a cornerstone in medicinal chemistry, recognized for its ability to form the basis of a multitude of pharmacologically active molecules.[1][2] As a "privileged structure," its simple, low molecular weight design allows for versatile functionalization, leading to the synthesis of diverse compounds with a wide array of biological activities.[1][3] These derivatives have been investigated for their potential as anticancer, antimicrobial, anti-inflammatory, and neuroprotective agents, among others.[4][5]

This guide provides a comparative analysis of the structure-activity relationships (SAR) of **2-aminopyridine** derivatives against several key therapeutic targets, supported by quantitative experimental data. Detailed experimental protocols for the cited assays are also provided to aid researchers in their drug discovery efforts.

Structure-Activity Relationship (SAR) Analysis

The biological activity of **2-aminopyridine** derivatives is highly dependent on the nature and position of substituents on the pyridine ring and the amino group. The following sections explore the SAR of these compounds as inhibitors of various enzymes implicated in disease.

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Janus Kinase 2 (JAK2) Inhibitors

Abnormal activation of Janus Kinase 2 (JAK2), a non-receptor tyrosine kinase, is a critical factor in the pathogenesis of myeloproliferative neoplasms.[6][7] Consequently, the development of selective JAK2 inhibitors is a major focus in cancer therapy.[6] The **2-aminopyridine** scaffold has been successfully utilized to develop potent JAK2 inhibitors.

Key SAR Insights:

- Core Scaffold: The **2-aminopyridine** core is crucial for interacting with the hinge region of the kinase domain.[8]
- Substitutions at C3: Modifications at this position significantly influence potency and selectivity.
- Substitutions at C5: Incorporating moieties like 2-pyridone at this position can enhance anti-proliferative potency.[9]

Compound	Structure	Target	IC50 (nM)**[6]**	Selectivity vs. JAK1	Selectivity vs. JAK3
Crizotinib	Lead Compound	JAK2	27	-	-
12k	2-aminopyridine derivative	JAK2	6	High	High
12l	2-aminopyridine derivative	JAK2	3	High	High
21b	2-aminopyridine derivative	JAK2	9	276-fold	184-fold

Structures for specific compounds 12k, 12l, and 21b are detailed in the source literature and are represented here as generalized derivatives for brevity.

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Anaplastic Lymphoma Kinase (ALK) and ROS1 Inhibitors

Anaplastic Lymphoma Kinase (ALK) and Proto-oncogene tyrosine-protein kinase ROS (ROS1) are key drivers in certain types of cancer. While inhibitors like Crizotinib are effective, the emergence of drug-resistant mutations (e.g., ALKG1202R and ROS1G2032R) necessitates the development of new inhibitors.[9][10]

Key SAR Insights:

- Spiro Group Introduction: Incorporating a spiro group can reduce steric hindrance with bulky side chains in mutant kinase domains, thereby overcoming resistance.[10]
- Pyridone Moiety at C5: Adding a 2-pyridone moiety at the C-5 position of the **2-aminopyridine** core has been shown to yield potent inhibitors against both wild-type and resistant ALK mutants.[9]

Compound	Target Cell Line / Enzyme	IC50 (nM)	Reference Compound	IC50 (nM)
C01	CD74-ROS1G2032R Cell	42.3[10]	Crizotinib	~1270[10]
C01	ALKG1202R Enzyme	Potent (10-fold > Crizotinib)[10]	Crizotinib	-
18d	Karpas-299 (ALK-positive) Cell	~40[9]	-	-
18d	ALKL1196M Enzyme	45[9]	-	-
18d	ALKG1202R Enzyme	22[9]	-	-

Ubiquitin-Specific Protease 7 (USP7) Inhibitors

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USP7 is a deubiquitinating enzyme that regulates the stability of key proteins involved in cell cycle control and apoptosis, such as MDM2 and p53. Inhibiting USP7 can lead to the degradation of MDM2, stabilization of p53, and subsequent tumor suppression, making it an attractive target for cancer therapy.[11][12]

Key SAR Insights:

- Structural modifications to a lead compound, GNE6640, resulted in a series of **2-aminopyridine** derivatives with good USP7 inhibitory activity.[11][12]
- Compounds with potent enzymatic inhibition were shown to effectively promote MDM2 degradation and stabilize p53 in cell-based assays.[11][12]

Compound	IC50 (μM)**[11][12]**	Cellular Effect**[11][12]**
7	7.6 ± 0.1	Promotes MDM2 degradation, p53 stabilization, and p21 expression
14	17.0 ± 0.2	-
21	11.6 ± 0.5	Promotes MDM2 degradation, p53 stabilization, and p21 expression

Antimicrobial Agents

The **2-aminopyridine** scaffold is also a building block for novel antimicrobial agents. The activity is highly dependent on the substituents, with some derivatives showing potent and selective activity against Gram-positive bacteria.[4]

Key SAR Insights:

- Cyclohexylamine Moiety: The presence of a cyclohexylamine group was found to be crucial for antimicrobial activity in one study.[4]
- Substituents on the Pyridine Ring: The nature of substituents on the pyridine core dictates the spectrum of activity. For example, Schiff base derivatives of 2-amino-4-chloropyridine

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showed varied activity against both bacteria and fungi.[13]

Compound	Target Organism	MIC (µg·mL⁻¹)[4]
2c	S. aureus	0.039 ± 0.000
2c	B. subtilis	0.039 ± 0.000

Note: Compound 2c showed no significant activity against the tested Gram-negative bacteria or yeasts.[4]

Signaling Pathways and Experimental Workflows

Visualizing the complex biological and experimental processes is essential for understanding the context of SAR studies.

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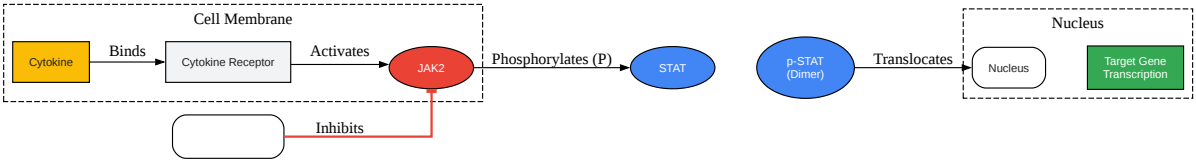

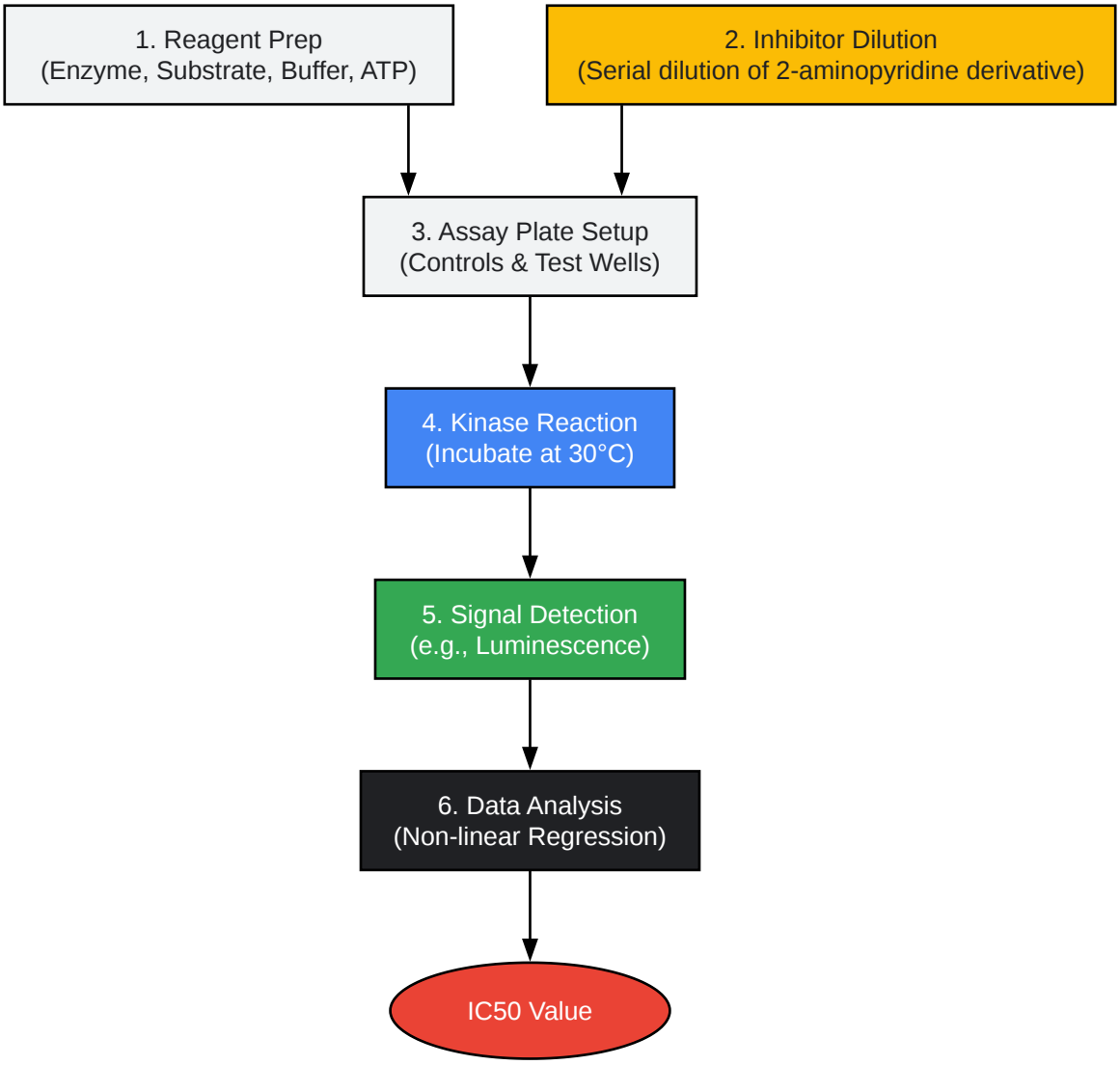

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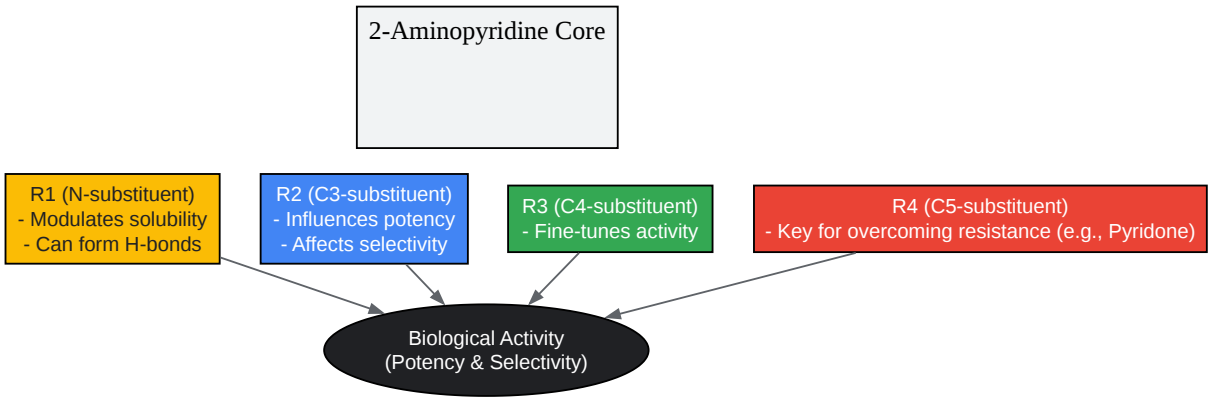

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